How to prevent CuATSM degradation during storage

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Compound of Interest

Compound Name:	*CuATSM*
Cat. No.:	*B15583960*

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CuATSM Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the proper storage and handling of **CuATSM** to prevent its degradation.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **CuATSM**?

Solid **CuATSM** is stable for extended periods when stored correctly. It is typically a brown to dark red-brown crystalline solid.[1][2] To ensure its integrity, it should be stored in a tightly sealed container, protected from light.[3] For long-term storage, temperatures of -20°C are recommended, which can preserve the compound for at least four years.[1][4][5] Some suppliers also suggest storage at 2-8°C.[2][6]

Q2: How should I prepare and store **CuATSM** stock solutions?

Due to its low solubility in aqueous solutions, **CuATSM** should first be dissolved in an organic solvent, most commonly dimethyl sulfoxide (DMSO).[4][7] A stock solution can be prepared by

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dissolving **CuATSM** in 100% DMSO; warming the solution may be necessary to achieve full dissolution.[2][7] For long-term storage, stock solutions in DMSO should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[3] It is crucial to protect these solutions from light.[3]

Q3: Why is my **CuATSM** precipitating out of my aqueous buffer or cell culture medium?

CuATSM is poorly soluble in water.[7] Direct addition of the solid or a highly concentrated stock solution to an aqueous environment will likely cause it to precipitate. To avoid this, first, dissolve the **CuATSM** in DMSO to create a stock solution. Then, dilute this stock solution into your aqueous buffer or medium to the final working concentration.[1][4]

Q4: What is the maximum recommended final concentration of DMSO in my experiments?

To prevent solvent-induced cytotoxicity or other artifacts in your experiments, the final concentration of DMSO should be kept as low as possible. For most in vitro cell-based assays, it is advisable to keep the final DMSO concentration at or below 0.5%.[1][7]

Q5: For how long are aqueous solutions of **CuATSM** stable?

Aqueous solutions of **CuATSM** are not recommended for storage. It is best to prepare these solutions fresh for immediate use, and they should not be stored for more than one day.[1][4]

Troubleshooting Guide

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Problem	Possible Cause	Recommended Solution
Precipitate observed in thawed DMSO stock solution.	The compound may have come out of solution during freezing.	Gently warm the solution and vortex or sonicate until the precipitate redissolves. Ensure the solution is clear before use.[2][8]
Inconsistent experimental results.	This could be due to degradation of the CuATSM or precipitation in the aqueous working solution.	Always use freshly prepared aqueous solutions.[1][4] Assess the purity of your stock solution using HPLC (see Experimental Protocols section). Ensure the final DMSO concentration is sufficient to maintain solubility at your working concentration.
Color change of the solid compound or solution.	A significant color change may indicate degradation or contamination.	Do not use the compound if a significant, unexpected color change is observed. Assess the purity via HPLC.
Reduced therapeutic or biological effect.	The compound may have degraded due to improper storage (e.g., exposure to light or high temperatures).	Review your storage procedures. Store solid CuATSM at -20°C and DMSO stock solutions at -80°C, both protected from light.[1][3]

Factors Influencing **CuATSM** Degradation

Several factors can contribute to the degradation of **CuATSM** during storage and handling. Understanding these can help in implementing preventative measures.

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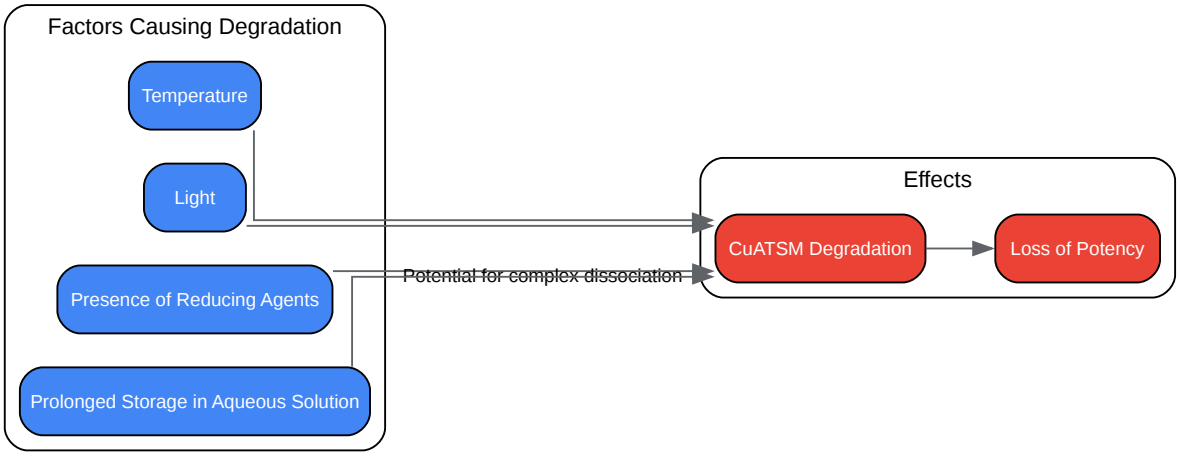

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Caption: Key factors that can lead to the degradation of **CuATSM**.

Storage Condition Summary

Form	Solvent	Temperature	Duration	Key Considerations
Solid	N/A	-20°C	≥ 4 years[1][4][5]	Protect from light; keep container tightly closed.[1][3]
Solid	N/A	4°C	Not specified	Protect from light.[3]
Stock Solution	DMSO	-80°C	6 months[3]	Protect from light.[3]
Stock Solution	DMSO	-20°C	1 month[3]	Protect from light.[3]
Working Solution	Aqueous Buffer/Medium	Room Temperature	< 1 day[1][4]	Prepare fresh before use.

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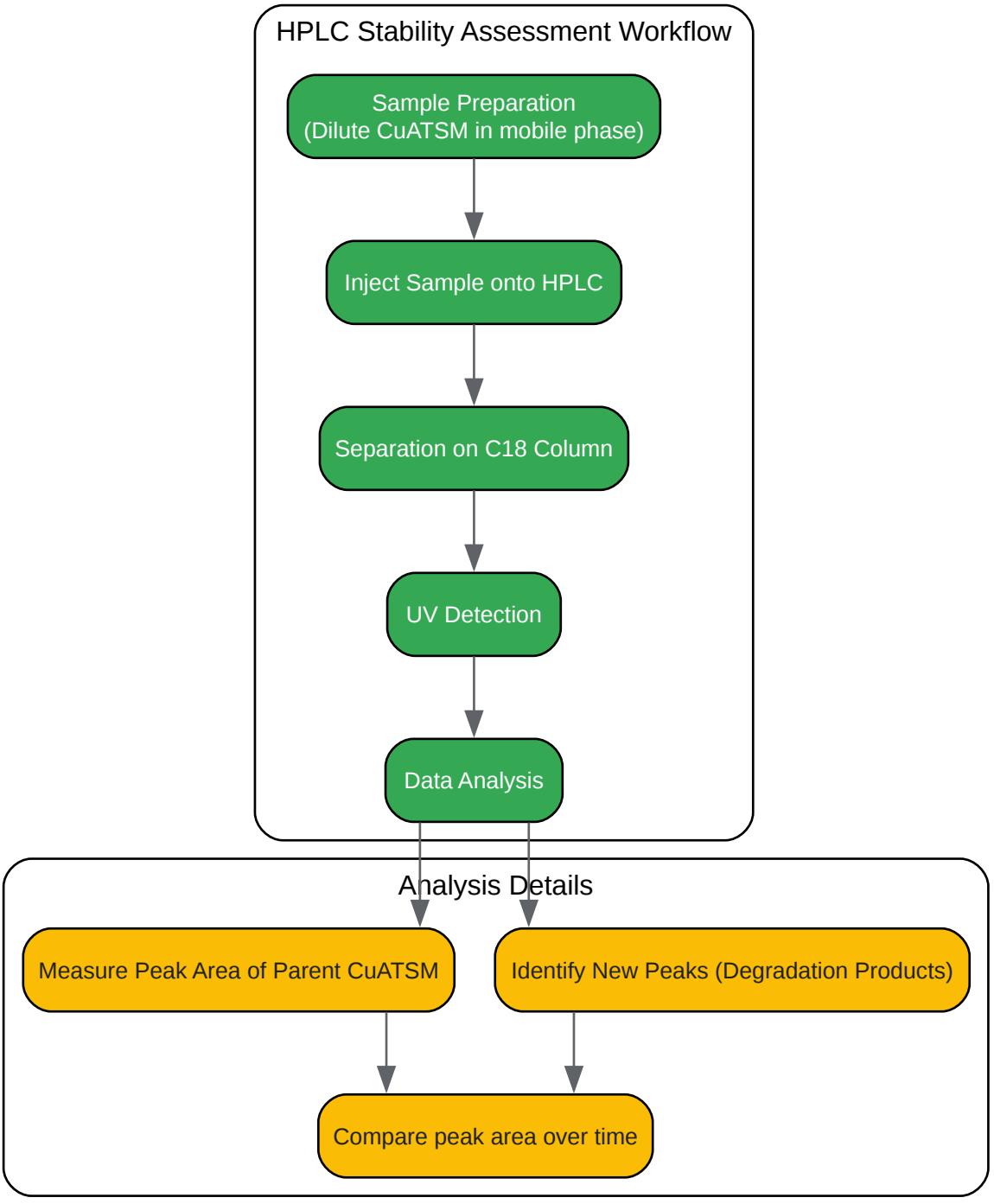
Experimental Protocols

Protocol: Assessing **CuATSM** Stability by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method to assess the stability of **CuATSM** and detect the presence of degradation products.



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